

# CAS number and molecular weight of 1-propyl-1H-indole-2,3-dione

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## Compound of Interest

Compound Name: 1-propyl-1H-indole-2,3-dione

Cat. No.: B184102

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## Technical Whitepaper: 1-Propyl-1H-indole-2,3-dione

Audience: Researchers, scientists, and drug development professionals.

### Abstract

**1-Propyl-1H-indole-2,3-dione**, a derivative of the versatile isatin scaffold, represents a class of N-substituted indole-2,3-diones with potential applications in medicinal chemistry and drug discovery. This document provides a technical overview of its chemical properties, including its CAS number and molecular weight. A detailed, generalized experimental protocol for its synthesis via N-alkylation of isatin is presented, alongside a discussion of the broader biological activities associated with N-alkylated isatin derivatives. Due to a lack of specific experimental data for **1-propyl-1H-indole-2,3-dione** in the public domain, this guide leverages established methodologies for related compounds to provide a foundational understanding for researchers.

### Compound Identification and Properties

**1-Propyl-1H-indole-2,3-dione** is a small molecule featuring a propyl group attached to the nitrogen atom of the indole-2,3-dione (isatin) core. This substitution can influence the compound's physicochemical properties, such as lipophilicity and solubility, which in turn may affect its biological activity.

Table 1: Physicochemical Properties of **1-Propyl-1H-indole-2,3-dione**

Property	Value
CAS Number	41042-12-0
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	189.21 g/mol

## Synthesis of 1-Propyl-1H-indole-2,3-dione

The synthesis of **1-propyl-1H-indole-2,3-dione** is typically achieved through the N-alkylation of isatin. This reaction involves the deprotonation of the nitrogen atom of the isatin ring, followed by a nucleophilic attack on an appropriate propyl-containing electrophile, such as 1-bromopropane or 1-iodopropane. Several methods have been reported for the N-alkylation of isatin, with variations in reaction conditions, bases, and solvents. A generalized experimental protocol based on classical heating is provided below.

## Experimental Protocol: N-Alkylation of Isatin

Objective: To synthesize **1-propyl-1H-indole-2,3-dione** from isatin and a propyl halide.

Materials:

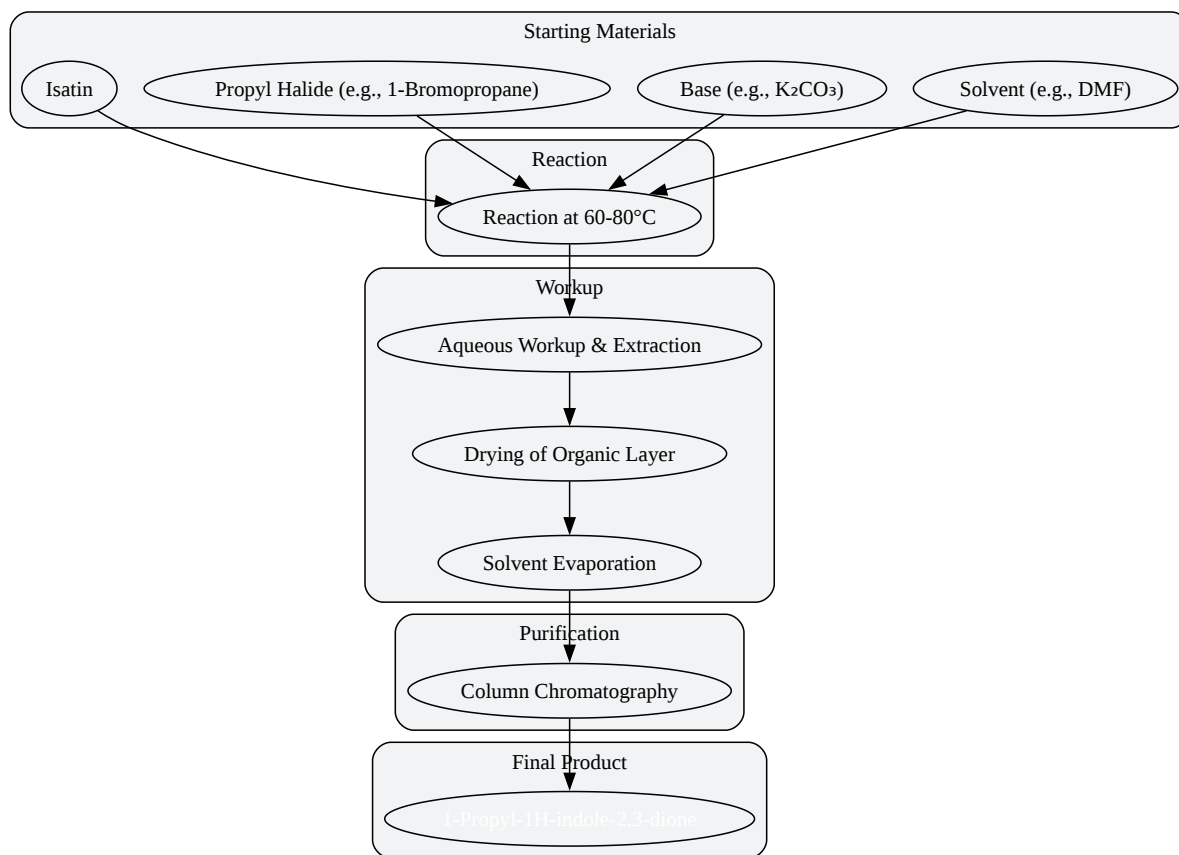
- Isatin (1.0 equivalent)
- 1-Bromopropane or 1-Iodopropane (1.1 - 1.5 equivalents)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>) (1.5 - 2.0 equivalents)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Hexane
- Brine (saturated aqueous NaCl solution)

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle or oil bath with temperature control
- Condenser
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) plates (silica gel) and developing chamber

Procedure:

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add isatin and anhydrous DMF. Stir the mixture until the isatin is fully dissolved.
- Add potassium carbonate to the solution. The mixture may change color, indicating the formation of the isatin anion.
- Add the propyl halide (1-bromopropane or 1-iodopropane) to the reaction mixture.
- Heat the reaction mixture to 60-80°C and stir for 2-6 hours. The progress of the reaction should be monitored by TLC.
- Once the reaction is complete (as indicated by the consumption of the isatin starting material on TLC), cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and ethyl acetate.
- Separate the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure **1-propyl-1H-indole-2,3-dione**.



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Investigative Pathways

## Conclusion

**1-Propyl-1H-indole-2,3-dione** is a derivative of isatin for which basic chemical data is available. While specific, in-depth experimental and biological data for this particular compound are scarce, established synthetic routes for N-alkylation of isatin provide a reliable basis for its preparation. The extensive research into the biological activities of the broader isatin class suggests that **1-propyl-1H-indole-2,3-dione** could be a valuable subject for further investigation in various therapeutic areas, including oncology and infectious diseases. This whitepaper serves as a foundational guide for researchers interested in exploring the synthesis and potential applications of this and related compounds.

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